

Tris(2-chloroethyl) phosphite (CAS 140-08-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tris(2-chloroethyl) phosphite*

Cat. No.: *B042208*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tris(2-chloroethyl) phosphite** (TCEP), an organophosphorus compound with significant industrial applications. This document covers its fundamental physicochemical properties, key applications, and detailed experimental protocols relevant to its synthesis and analysis.

Physicochemical Properties

Tris(2-chloroethyl) phosphite is a colorless liquid with a characteristic odor.^{[1][2]} It is miscible with most common organic solvents but is insoluble in and hydrolyzes in water.^[1] The compound is unstable to heat, moisture, and prolonged air exposure.^{[1][3]} Key quantitative properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ Cl ₃ O ₃ P	[2]
Molecular Weight	269.5 g/mol	[2]
CAS Number	140-08-9	[1][4]
Density	1.328 g/mL at 25 °C	[1][5]
1.353 g/cm ³ at 20 °C (68 °F)	[3][6]	
Boiling Point	112-115 °C at 2 mm Hg	[1][5]
257-275 °F (125-135 °C) at 7 mmHg	[2][3]	
Flash Point	89 °C (192 °F)	[6]
150 °C (302 °F)	[7]	
280 °F (138 °C)	[2][3]	
Refractive Index (n _D ²⁰)	1.487	[1]
1.4868 at 20 °C	[2]	
Vapor Density	9.32 (relative to air)	[3]
Vapor Pressure	>1 mmHg at 68 °F (20 °C)	[3]
Water Solubility	Decomposes in water	[1][2][3]
Log P (Octanol/Water Partition Coefficient)	1.7 (for the phosphate analog)	[8]

Core Applications

Tris(2-chloroethyl) phosphite serves as a versatile intermediate and reagent in various chemical processes.

- Chemical Intermediate: Its primary application is as a key precursor in the synthesis of Ethephon (2-chloroethylphosphonic acid), a widely used plant growth regulator.[9][10] It is also a building block for other organophosphorus compounds.[9]

- **Flame Retardant and Plasticizer:** The compound acts as a flame retardant and plasticizer.^[1] The related compound, Tris(2-chloroethyl) phosphate, is extensively used for flame retarding plastics like flexible and rigid polyurethane foams, polyester resins, and polyacrylates.^{[8][11][12]}
- **Stabilizer:** It is used as a stabilizer in polymers such as PVC to prevent degradation.^[4]

Experimental Protocols

Detailed methodologies for the synthesis and analytical quantification of **Tris(2-chloroethyl) phosphite** are crucial for research and industrial applications.

This method is a common industrial approach for producing **Tris(2-chloroethyl) phosphite**.^{[13][14][15]}

Materials:

- Phosphorus trichloride (PCl_3)
- Ethylene oxide ($\text{C}_2\text{H}_4\text{O}$)
- Preformed **Tris(2-chloroethyl) phosphite** (TCEP) to act as a "heel" or initial reaction medium.^[14]
- Cooling bath (e.g., dry ice and acetone).^[14]

Procedure:

- **Reactor Setup:** A suitable reactor is charged with a "heel" of preformed **Tris(2-chloroethyl) phosphite**. The amount can range from 10% to 100% of the reactants' weight.^[14]
- **Reactant Addition:** Phosphorus trichloride and ethylene oxide are added simultaneously in separate streams into the reactor. A molar ratio of ethylene oxide to phosphorus trichloride between 3.2:1 and 3.9:1 is maintained.^[14]
- **Temperature Control:** The reaction is highly exothermic. The temperature must be maintained between 0 °C and 10 °C using an efficient cooling system.^{[14][15]}

- **Reaction Time:** The addition is carried out over a period of several hours (e.g., 2.5 hours for a 0.8 mole scale reaction).[\[14\]](#)
- **Product Isolation:** Upon completion, the crude product is isolated. Excess ethylene oxide and other volatile components are removed by vacuum stripping at a temperature up to approximately 80 °C.[\[14\]](#)

This protocol details the extraction of Tris(2-chloroethyl) phosphate (a closely related analyte) from water samples for analysis by Gas Chromatography-Mass Spectrometry (GC-MS), a method readily adaptable for the phosphite compound.[\[16\]](#) The use of a deuterated internal standard is essential for accurate quantification.[\[16\]](#)[\[17\]](#)

Materials and Reagents:

- **Solvents:** Dichloromethane (DCM), methanol, acetone, n-hexane (pesticide residue grade).[\[16\]](#)
- **Reagents:** Deionized water, anhydrous sodium sulfate.[\[16\]](#)
- **Internal Standard:** Tris(2-chloroethyl)phosphate-d12 (TCEP-d12) solution.[\[16\]](#)
- **SPE Cartridges:** Reversed-phase polymeric sorbent cartridges.[\[16\]](#)
- **Apparatus:** SPE manifold, rotary evaporator, GC-MS system.

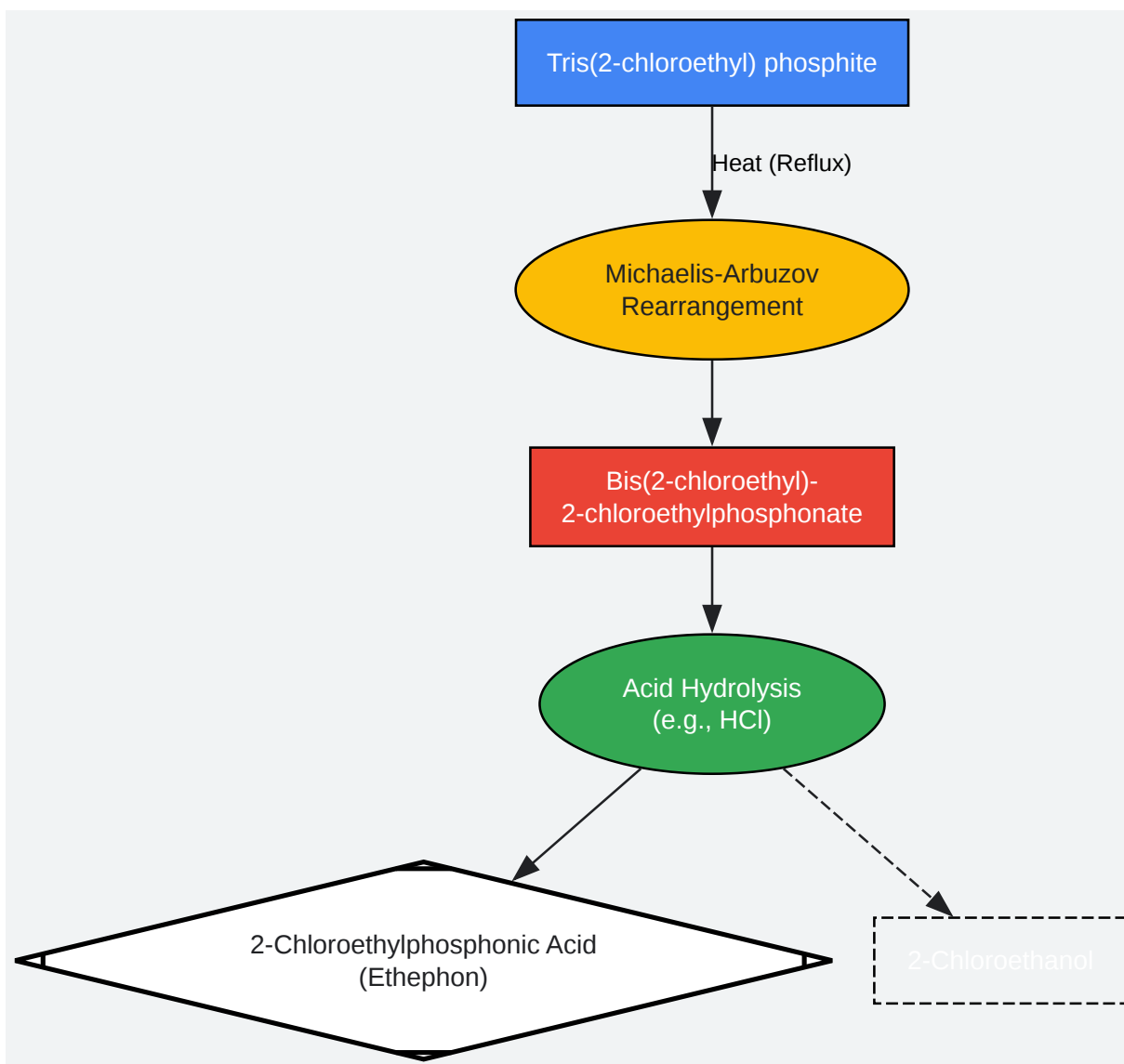
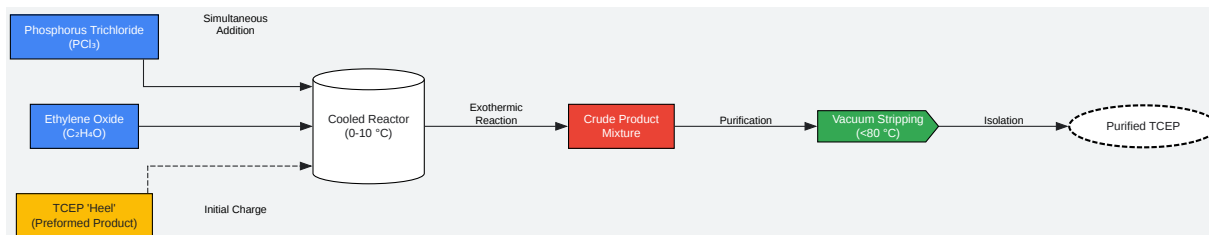
Procedure:

- **Sample Preparation:** A known volume of the aqueous sample (e.g., 500 mL) is taken. It is then spiked with a precise amount of the deuterated internal standard (TCEP-d12).[\[16\]](#)
- **SPE Cartridge Conditioning:** The SPE cartridge is conditioned by sequentially passing methanol followed by deionized water through it.[\[16\]](#) This ensures the sorbent is activated and ready for sample loading.
- **Sample Loading:** The prepared water sample is passed through the conditioned SPE cartridge at a controlled flow rate. Both the target analyte and the internal standard are retained on the sorbent.[\[16\]](#)

- Washing: The cartridge is washed with deionized water to remove interfering polar compounds.[\[16\]](#)
- Elution: The retained analytes are eluted from the cartridge using an appropriate organic solvent, such as dichloromethane (DCM) or acetone.[\[16\]](#)
- Drying and Concentration: The collected eluate is passed through anhydrous sodium sulfate to remove any residual water. The solvent is then evaporated under a gentle stream of nitrogen or using a rotary evaporator to concentrate the sample to a final volume (e.g., 1 mL).[\[16\]](#)
- Analysis: The concentrated extract is analyzed by GC-MS to identify and quantify the **Tris(2-chloroethyl) phosphite**.[\[16\]](#)

Chemical Pathways and Workflows

The following diagrams illustrate key chemical processes involving **Tris(2-chloroethyl) phosphite**.



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